

Commercial availability and suppliers of 2-(Vinyloxy)ethanol

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Compound of Interest

Compound Name: 2-(Vinyloxy)ethanol

Cat. No.: B1195950

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An In-depth Technical Guide to **2-(Vinyloxy)ethanol**: Commercial Availability, Suppliers, and Experimental Applications

Introduction

2-(Vinyloxy)ethanol, also known as ethylene glycol monovinyl ether (EGVE), is a versatile organic compound with the chemical formula $C_4H_8O_2$.^{[1][2][3]} Its unique molecular structure, featuring both a reactive vinyl group and a primary hydroxyl group, makes it a valuable intermediate in a wide range of chemical syntheses and a key monomer in polymer science.^[4] ^[5] This guide provides a comprehensive overview of its commercial availability, key suppliers, technical data, and detailed experimental protocols for its application in research and development.

Commercial Availability and Suppliers

2-(Vinyloxy)ethanol is commercially available from a variety of chemical suppliers, ranging from large-scale manufacturers to specialized laboratory chemical providers. It is typically offered in various grades, purities, and quantities to suit different applications, from research and development to industrial production.

The following table summarizes a selection of commercial suppliers for **2-(Vinyloxy)ethanol**. Please note that availability and product specifications may vary by region and are subject to change.

Supplier Name	Purity/Grade	Available Quantities	Notes
Sigma-Aldrich (Aldrich)	97%	10 mL, 50 mL, 500 mL	-
CheMondis Suppliers	Technical, Pharma	0.1 kg - 100,000 kg	Platform with multiple suppliers like Getchem Co.,Ltd, IntraChem Limited, Aschem GmbH, VladaChem GmbH, and Traditem GmbH. [6]
CymitQuimica	97%	5g, 10g, 25g, 100g, 500g	Intended for laboratory use. [7]
Suzhou Senfeida Chemical Co., Ltd	Not specified	Bulk quantities	Manufacturer based in China. [1]
ChemicalBook Suppliers	99%	Per KG, Per Assay	Lists multiple suppliers, including Sichuan Zhuoyu Yantang Technology Co., Ltd. and Shaanxi Dideu Medichem Co. Ltd. [8]
Protheragen	Not specified	Inquiry-based	Supplier of pharmaceutical ingredients and specialty chemicals. [9]
BuyersGuideChem Suppliers	Not specified	Inquiry-based	Lists suppliers such as Zouping Mingxing Chemical Co., Ltd. and Shandong Lanhai Industry Co.,Ltd. [10]

Technical Data Summary

A summary of the key physicochemical properties of **2-(Vinylloxy)ethanol** is presented below. This data is essential for designing experiments, understanding its reactivity, and ensuring safe handling.

Property	Value
CAS Number	764-48-7[1][4][8][10][11]
Molecular Formula	C4H8O2[1][3][4]
Molecular Weight	88.11 g/mol [1][3][4]
Appearance	Colorless to almost colorless clear liquid[1][12]
Boiling Point	141.6 - 143 °C (lit.)[1][11]
Density	0.982 g/mL at 25 °C (lit.)[1][2]
Refractive Index	n20/D 1.436 (lit.)[1]
Flash Point	120 °F (48.9 °C)[1][2]
Solubility	Soluble in water, ethanol, and ether.[11][12]
pKa	14.20 ± 0.10 (Predicted)[1][12]
LogP	-0.27[11]

Core Applications

The dual functionality of **2-(vinylloxy)ethanol** is central to its wide range of applications.[4]

- **Polymer Science:** It serves as a crucial monomer for producing a variety of polymers.[4][5]
The electron-rich vinyl group is susceptible to polymerization, particularly cationic polymerization, which allows for the synthesis of polymers with tailored structures, such as poly(ethylene glycol vinyl ether), and the creation of block copolymers.[4][11] These polymers are valuable in coatings, adhesives, and sealants.[11]
- **Organic Synthesis:** It is a key intermediate in the synthesis of more complex molecules.[4][5]
[11]

- **Coatings and Adhesives:** It is used in the coatings industry as a reactive diluent to reduce viscosity and improve flow properties.[12] In adhesives, it can act as a crosslinking agent, promoting the formation of strong bonds.[12]
- **Bio-based Polymer Development:** It is used in the synthesis of bio-based polymers. For instance, it can be transesterified with plant oils like soybean oil to create novel vinyl ether monomers, which can then be polymerized.[4][13]

Experimental Protocols

Synthesis of 2-(Vinylloxy)ethanol via Vinylation of Ethylene Glycol

This protocol describes a common industrial method for synthesizing **2-(vinylloxy)ethanol**.

Principle: The direct reaction of ethylene glycol with acetylene in the presence of a strong base catalyst. This process is also known as vinylation.[4]

Methodology:

- A potassium hydroxide (KOH) catalyst is dissolved in ethylene glycol in a high-pressure reactor.[4]
- The reactor is sealed and heated to approximately 180°C.[4]
- Acetylene gas is introduced into the reactor under pressure.
- The reaction mixture is maintained at temperature and pressure until the consumption of acetylene ceases.
- After cooling and depressurization, the reaction mixture is neutralized.
- The crude product is then purified by fractional distillation to yield high-purity **2-(vinylloxy)ethanol**.[4]

Note: This reaction is hazardous and requires specialized equipment to handle high pressures and flammable acetylene gas.

Synthesis of a Bio-based Monomer: 2-(vinylloxy)ethyl soyate (2-VOES)

This protocol outlines the creation of a novel vinyl ether monomer from a renewable resource.

Principle: A base-catalyzed transesterification reaction between soybean oil and **2-(vinylloxy)ethanol**.^[4]^[13] This process is analogous to biodiesel production.^[4]

Methodology:

- Soybean oil and an excess of **2-(vinylloxy)ethanol** are charged into a reaction vessel equipped with a stirrer and a heating mantle.
- A basic catalyst, such as sodium methoxide or potassium hydroxide, is added to the mixture.
- The mixture is heated (e.g., to 65°C) and stirred vigorously to ensure proper mixing.
- The reaction is monitored for the formation of the 2-(vinylloxy)ethyl soyate monomer and glycerol byproduct.
- Upon completion, the glycerol layer is separated by gravity.
- The upper monomer layer is washed with water to remove any remaining catalyst and glycerol.
- The purified 2-VOES monomer is then dried and can be used for subsequent polymerization reactions.^[13]

Cationic Polymerization of 2-(Vinylloxy)ethanol Derivatives

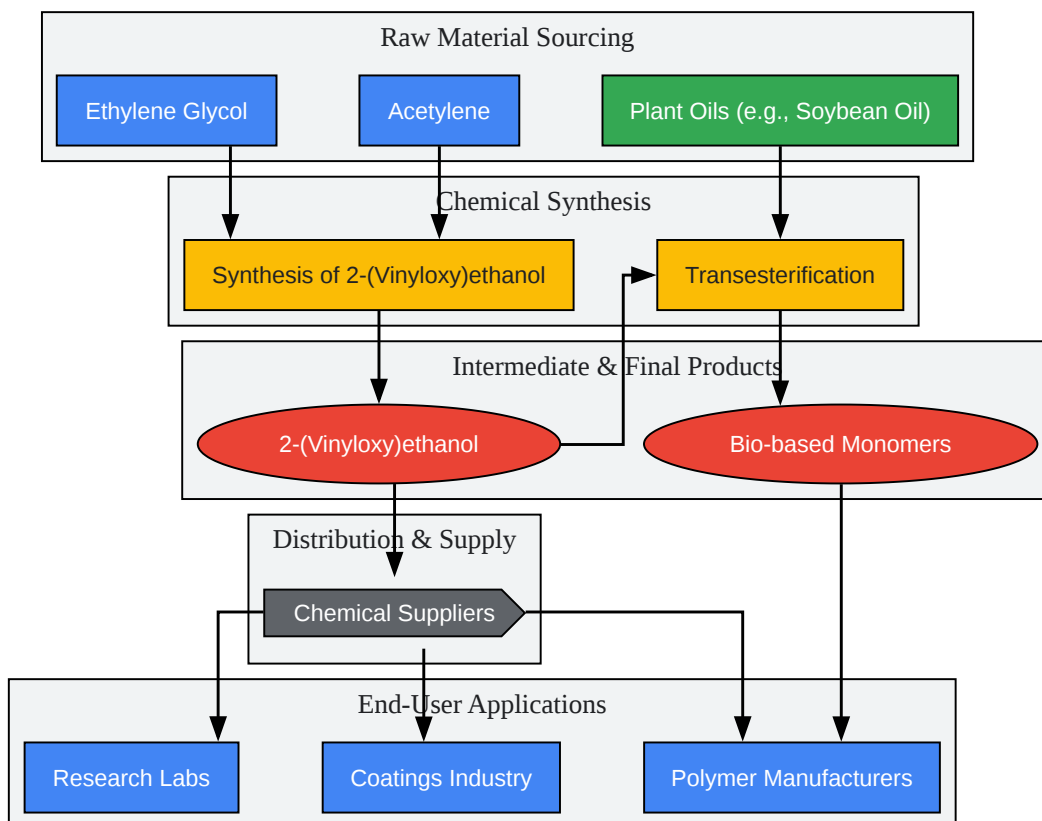
This protocol describes a general procedure for the living cationic polymerization of a vinyl ether monomer, such as 2-VOES.

Principle: Living cationic polymerization allows for the synthesis of polymers with controlled molecular weights and narrow molecular weight distributions.^[13]

Methodology:

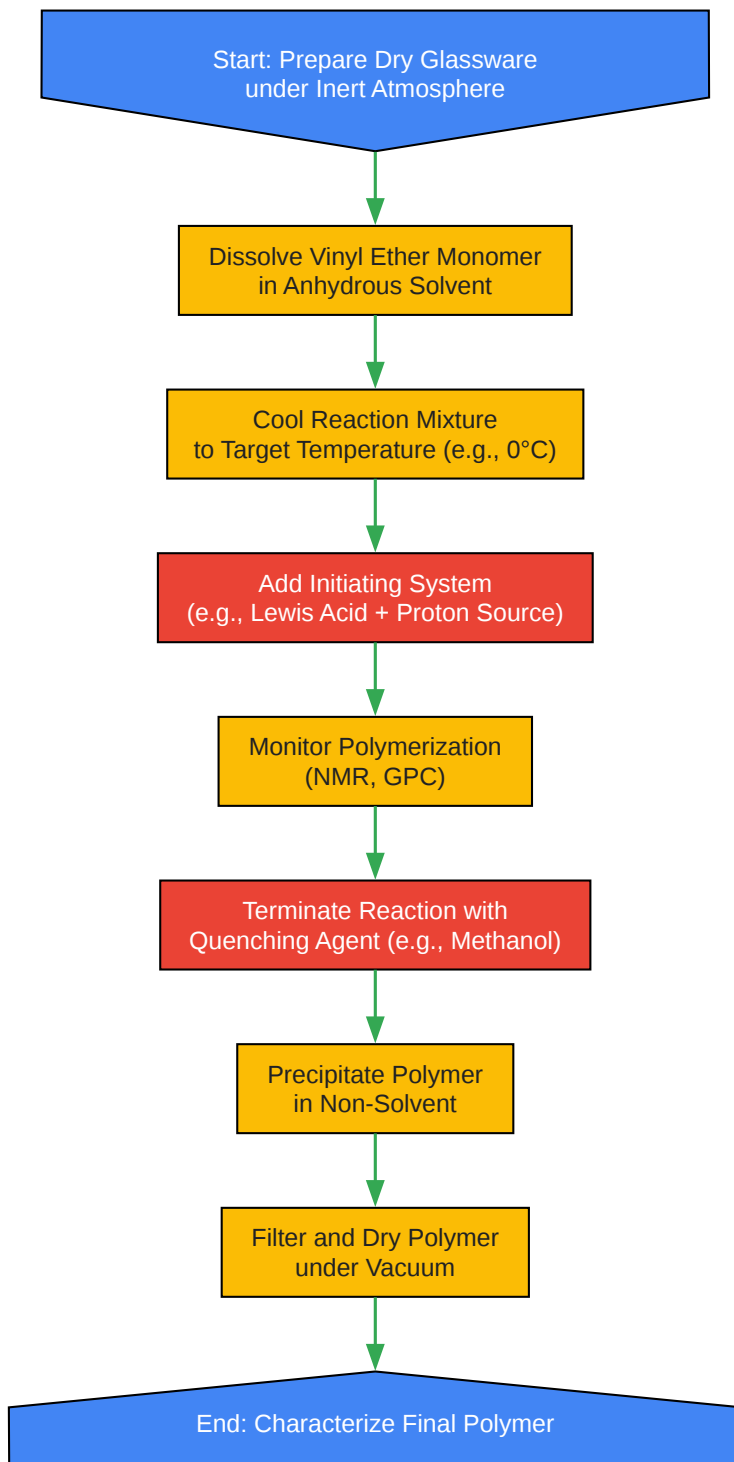
- The polymerization is conducted under an inert atmosphere (e.g., nitrogen or argon) in a dry solvent, such as toluene or dichloromethane.
- The purified vinyl ether monomer (e.g., 2-VOES) is dissolved in the solvent and cooled to a specific temperature (e.g., 0°C).
- An initiating system, typically a combination of a weak Lewis acid (e.g., ZnCl_2) and an initiator with a labile proton (e.g., a proton source), is added to start the polymerization.
- The reaction proceeds via the cationic polymerization of the vinyl ether group.^[13]
- The reaction is monitored over time, with samples taken to analyze monomer conversion and the evolution of molecular weight (e.g., by NMR spectroscopy and GPC).
- The polymerization is terminated by adding a quenching agent, such as methanol or ammonia in methanol.
- The resulting polymer is then precipitated in a non-solvent (e.g., cold methanol), filtered, and dried under vacuum.

Mandatory Visualizations



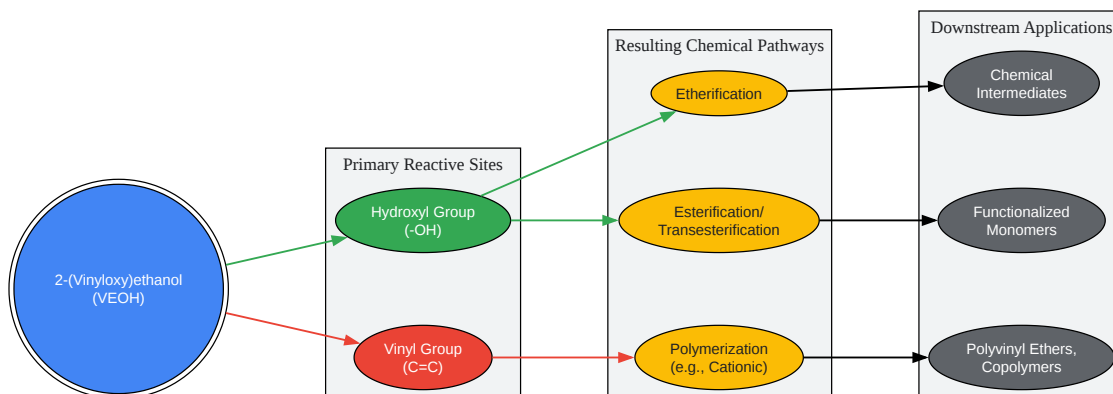
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Caption: Supply chain and application flow for **2-(Vinylloxy)ethanol**.



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Caption: Experimental workflow for living cationic polymerization.



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